

# Application Notes and Protocols: Disperse Orange 73 in Textile Printing

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C.I. Disperse orange 73

Cat. No.: B1345962

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the use of **C.I. Disperse Orange 73** in textile printing applications, with a focus on polyester and its blends. The information is intended for a scientific audience and includes detailed experimental protocols and data presentation.

## Overview of Disperse Orange 73

Disperse Orange 73 is a monoazo disperse dye known for its brilliant orange to reddish-orange shade.<sup>[1]</sup> It is primarily used for dyeing and printing on hydrophobic synthetic fibers, most notably polyester, as well as polyester/cotton and polyester/viscose blends.<sup>[1]</sup> Its small molecular size and lack of ionic groups allow it to penetrate and be retained by the fiber through intermolecular forces.

## Quantitative Data Summary

The following tables summarize the key quantitative data for the application and performance of Disperse Orange 73.

Table 1: Colorfastness Properties of Disperse Orange 73

Fastness Property	Test Method	Rating (1-5 or 1-8 scale)
Light Fastness (Xenon Arc)	ISO 105-B02	6-7 (Excellent)
Washing Fastness (Staining)	ISO 105-C06	4-5 (Good to Excellent)
Washing Fastness (Color Change)	ISO 105-C06	4-5 (Good to Excellent)
Sublimation Fastness	ISO 105-P01 (180°C, 30s)	4-5 (Good to Excellent)
Rubbing Fastness (Dry)	ISO 105-X12	4 (Good)
Rubbing Fastness (Wet)	ISO 105-X12	4 (Good)

Table 2: Recommended Printing Paste Formulation (Screen Printing)

Component	Quantity (g/kg)	Purpose
Disperse Orange 73 (200% strength)	20 - 40	Colorant
Thickener (e.g., Sodium Alginate)	40 - 60	Viscosity control, prevents bleeding
Dispersing Agent	10 - 20	Maintains dye dispersion
Acid Donor (e.g., Ammonium Sulfate)	5 - 10	Maintains slightly acidic pH for dye stability
Water	to 1000	Vehicle

Table 3: Recommended Fixation Conditions for Printed Polyester

Fixation Method	Temperature	Time	Notes
Thermosol Fixation	190 - 210°C	60 - 90 seconds	Continuous process, high productivity. <a href="#">[2]</a> <a href="#">[3]</a>
High-Temperature (HT) Steaming	170 - 180°C	5 - 8 minutes	Good color yield and fabric hand-feel.
Pressure Steaming	130°C	20 - 30 minutes	Suitable for dyes with lower sublimation fastness. <a href="#">[4]</a>

## Experimental Protocols

The following are detailed protocols for key experiments in the application of Disperse Orange 73.

### Preparation of Printing Paste (1000g)

- **Dye Dispersion:** In a beaker, create a smooth paste by mixing 20-40g of Disperse Orange 73 with 10-20g of a suitable dispersing agent and a small amount of cold water.
- **Thickener Stock Solution:** Prepare a stock solution of the thickener (e.g., 4-6% sodium alginate) according to the manufacturer's instructions.
- **Mixing:** Gradually add the dye dispersion to the thickener stock solution under constant stirring.
- **pH Adjustment:** Add 5-10g of an acid donor, such as ammonium sulfate, to adjust the pH to a slightly acidic range (pH 5.5-6.5).
- **Final Volume:** Add water to make up the final weight to 1000g and stir until a homogenous paste is obtained.

### Screen Printing Procedure

- **Fabric Preparation:** Ensure the polyester fabric is clean, dry, and free from any impurities.
- **Screen Preparation:** Prepare a screen with the desired design.

- **Printing:** Place the fabric on a printing table. Apply the prepared printing paste evenly across the screen using a squeegee.
- **Drying:** After printing, air dry the fabric at room temperature or with a hot air dryer at a temperature not exceeding 100°C.

## Fixation of the Printed Fabric

### 3.3.1. Thermosol Fixation

- Pass the dried, printed fabric through a thermosol unit or a stenter.
- Set the temperature to 190-210°C and the dwell time to 60-90 seconds.[\[2\]](#)[\[3\]](#)

### 3.3.2. High-Temperature (HT) Steaming

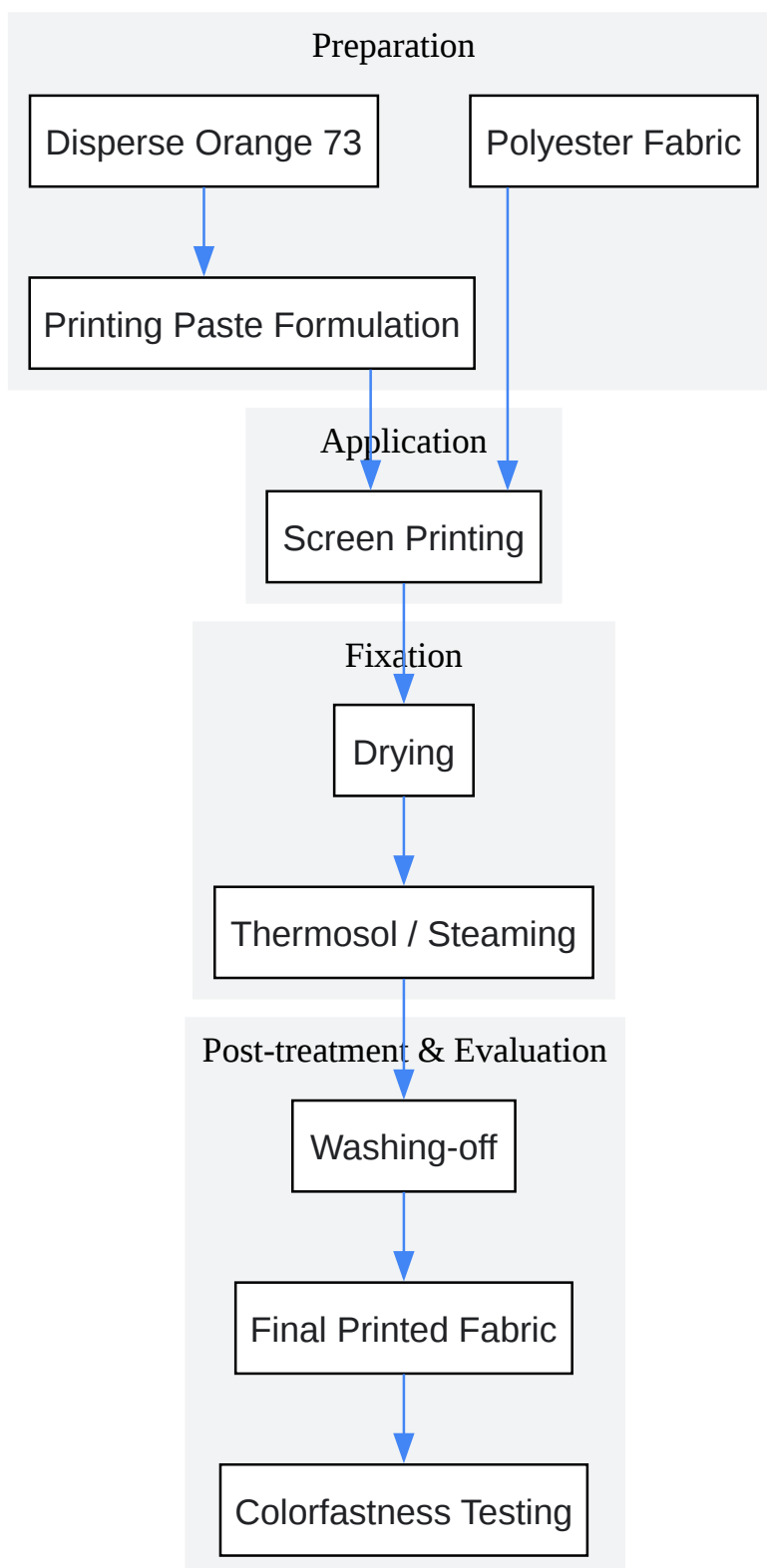
- Place the dried, printed fabric in a high-temperature steamer.
- Steam at 170-180°C for 5-8 minutes.

## After-treatment (Washing-off)

- **Rinsing:** Rinse the fixed fabric thoroughly with cold water to remove the thickener and unfixed dye.
- **Reduction Clearing:** For optimal fastness, especially for medium to dark shades, a reduction clearing process is recommended. This involves treating the fabric in a bath containing:
  - Caustic Soda (36°Bé): 2-3 ml/L
  - Sodium Hydrosulphite: 1-2 g/L
  - Temperature: 70-80°C
  - Time: 10-15 minutes
- **Final Rinsing and Drying:** Rinse the fabric again with hot and then cold water. Neutralize if necessary with a weak acid solution. Finally, dry the fabric.

## Mandatory Visualizations

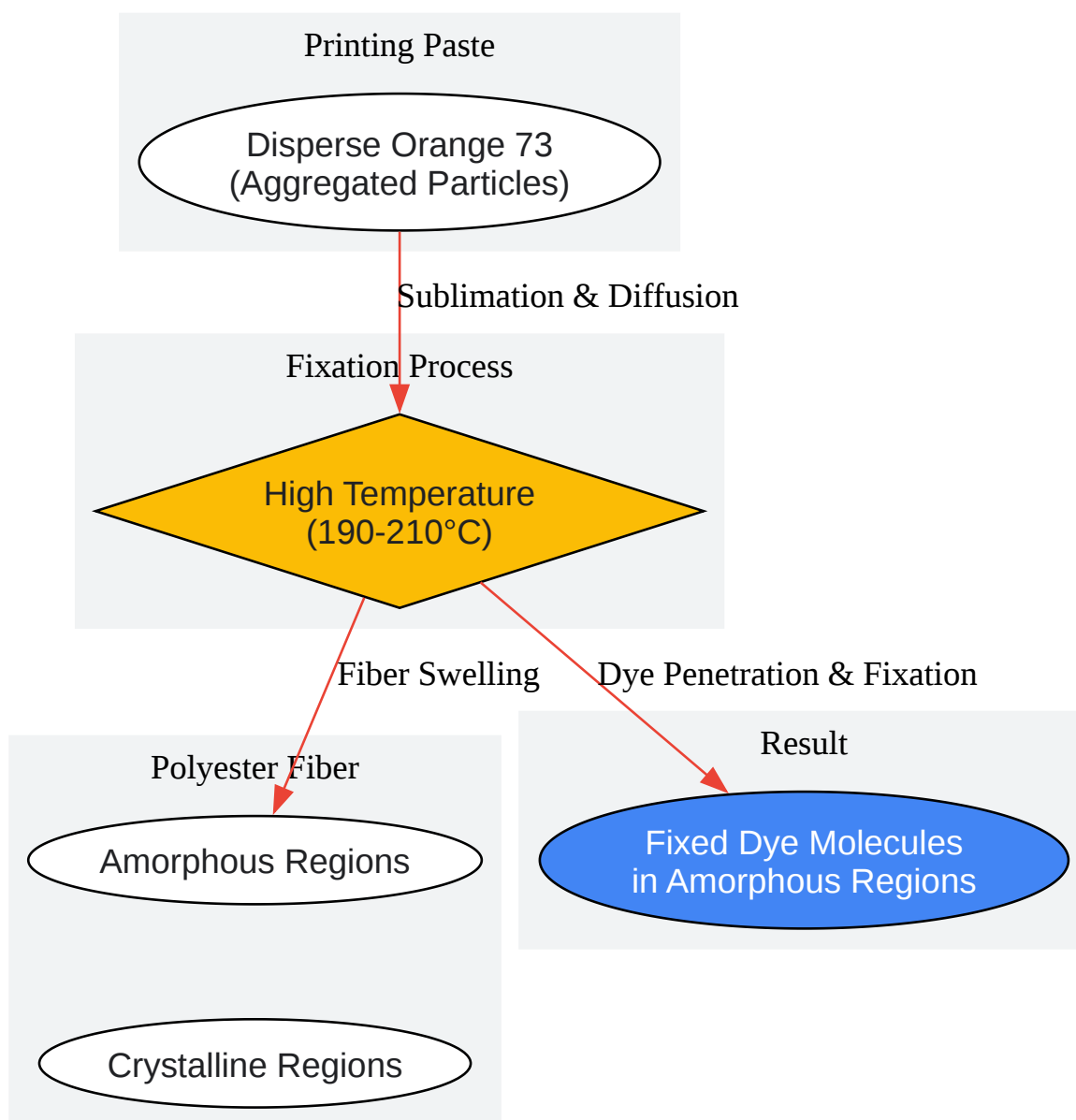
### Experimental Workflow for Textile Printing with Disperse Orange 73



[Click to download full resolution via product page](#)

Caption: Workflow for textile printing with Disperse Orange 73.

## Signaling Pathway for Dye Fixation in Polyester



[Click to download full resolution via product page](#)

Caption: Dye fixation mechanism of Disperse Orange 73 in polyester.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. textiletech24.wordpress.com [textiletech24.wordpress.com]
- 3. textilelearner.net [textilelearner.net]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Disperse Orange 73 in Textile Printing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345962#application-of-disperse-orange-73-in-textile-printing]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)